

Comparative Guide: Biological Profiling of Anilinothiophene vs. Aminothiophene Acids

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Compound of Interest

Compound Name: 4-Anilino-2-methylthiophene-3-carboxylic acid

CAS No.: 1170983-53-5

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Executive Summary

This technical guide compares the biological activity profiles of aminothiophene acids (specifically 3-amino-2-thiophenecarboxylic acid derivatives) and their

-phenyl analogues, anilinothiophene acids.

While both scaffolds share the thiophene core—a bioisostere of the benzene ring—the substitution of the primary amine with a phenyl group (anilino) drastically alters their physicochemical properties and target affinity.

- **Aminothiophene Acids:** Primarily function as high-utility synthetic precursors for fused heterocycles (e.g., thienopyrimidines) and exhibit intrinsic antibacterial activity via hydrogen-bond-mediated interactions.
- **Anilinothiophene Acids:** Act as direct pharmacophores for hydrophobic binding pockets. They are bioisosteres of fenamic acid NSAIDs (COX inhibitors) and mimic the "anilino-quinazoline" class of kinase inhibitors (EGFR/VEGFR), leveraging

- stacking interactions unavailable to the parent amino scaffold.

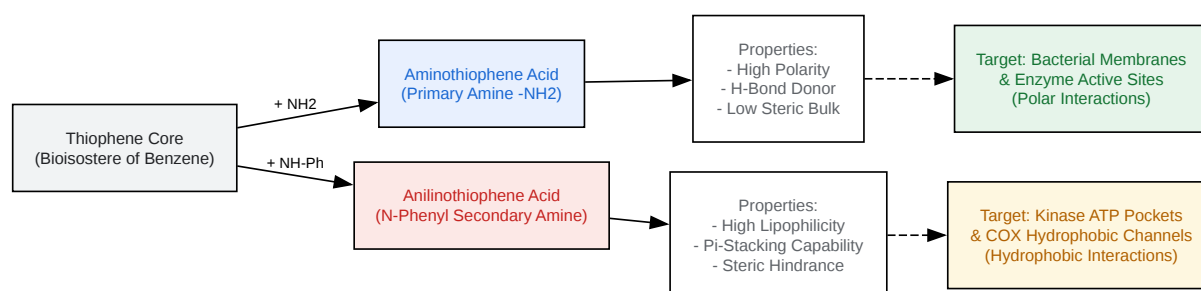
Chemical & Structural Basis

The divergence in biological activity stems from the electronic and steric modifications introduced by the

-phenyl group.

Structural Comparison Diagram

The following diagram illustrates the divergent pathways for these two scaffolds in medicinal chemistry.



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Caption: Structural divergence showing how N-phenyl substitution shifts the pharmacophore from polar/H-bonding (Amino) to hydrophobic/Pi-stacking (Anilino).

Pharmacological Comparison

Oncology: Kinase Inhibition (EGFR, VEGFR, Src)

This is the most significant differentiator. The "anilino" moiety is a privileged motif in kinase inhibitors (e.g., Gefitinib, Erlotinib).

- Anilinothiophene Acids: The phenyl ring attached to the nitrogen is critical for occupying the hydrophobic pocket II of the kinase ATP-binding site. The thiophene acid moiety often mimics the interactions of the quinazoline core or provides an alternative H-bonding acceptor.
 - Mechanism:[1][2] The N-phenyl group engages in

stacking with aromatic residues (e.g., Phe, Trp) within the kinase gatekeeper region.
 - Data Insight: Derivatives often show IC₅₀ values in the nanomolar range (10-100 nM) against targets like Src and BCR-ABL.
- Aminothiophene Acids: The free amine lacks the bulk to fill the hydrophobic pocket. Consequently, these are rarely effective kinase inhibitors per se. Instead, they are cyclized into thienopyrimidines, which then act as kinase inhibitors.

Inflammation: COX/LOX Inhibition[3][4]

- Anilinothiophene Acids: These are direct bioisosteres of Fenamates (e.g., Mefenamic acid, Meclofenamic acid).
 - Mechanism:[1][2] They inhibit Cyclooxygenase (COX) enzymes by binding to the arachidonic acid channel. The thiophene ring replaces the benzene ring of the anthranilic acid core, often improving metabolic stability.
 - Potency: IC₅₀ values for COX-2 inhibition are typically 0.3 - 5.0 µM.
- Aminothiophene Acids: Generally inactive or weakly active against COX targets due to the lack of the lipophilic "tail" required to penetrate the enzyme's hydrophobic channel.

Antimicrobial Activity[5]

- Aminothiophene Acids: This is the stronghold of the amino-scaffold.
 - Mechanism:[1][2] The primary amine and carboxylic acid/ester groups facilitate transport across bacterial membranes and interaction with polar bacterial targets (e.g., cell wall synthesis enzymes).

- Spectrum: Active against Gram-positive (*S. aureus*, *B. subtilis*) and some Gram-negative bacteria.^{[3][4]}
- Potency: MIC values often range from 10 - 50 µg/mL.
- Anilinothiophene Acids: Often show reduced antibacterial activity compared to the free amine due to excessive lipophilicity (high cLogP), which can hinder penetration through the outer membrane of Gram-negative bacteria.

Comparative Data Summary

Feature	Aminothiophene Acids	Anilinothiophene Acids
Primary Pharmacophore	Polar H-bond donor/acceptor	Hydrophobic -stacking motif
Key Biological Target	Bacterial Enzymes, Fused-Ring Precursor	Kinases (Src, EGFR), COX-1/2
Lipophilicity (cLogP)	Low (< 2.0)	High (> 3.5)
Solubility	Moderate to High (Polar solvents)	Low (Requires DMSO/Lipids)
Anticancer Mechanism	Indirect (via Thienopyrimidine formation)	Direct (ATP-competitive Inhibition)
Anti-inflammatory	Weak / Inactive	Potent (Fenamate Bioisostere)
Typical IC50/MIC	MIC: 10–50 µg/mL (Bacteria)	IC50: 50–500 nM (Kinases)

Experimental Protocols

Synthesis of Anilinothiophene Acids (Ullmann-Type Coupling)

To access the anilinothiophene scaffold from the aminothiophene, a modified Ullmann coupling is standard.

- Reagents: Start with methyl 3-amino-2-thiophenecarboxylate.

- Coupling: React with an aryl iodide (Ar-I) using CuI (10 mol%) as catalyst, L-proline (20 mol%) as ligand, and K₂CO₃ as base.
- Conditions: Reflux in DMSO at 90°C for 12-24 hours under inert atmosphere ().
- Hydrolysis: Saponify the ester using LiOH in THF/Water (1:1) to yield the free acid.
 - Critical Check: Monitor disappearance of the primary amine peak (~3400 cm⁻¹) in IR or the NH₂ protons in NMR.

Kinase Inhibition Assay (For Anilinothiophenes)

Objective: Determine IC₅₀ against EGFR or Src kinase.

- Preparation: Dissolve compound in 100% DMSO (stock 10 mM). Serial dilute to test range (1 nM to 10 μM).
- Enzyme Mix: Incubate recombinant kinase (e.g., EGFR kinase domain) with substrate peptide (Poly Glu:Tyr) in reaction buffer (HEPES, MgCl₂, MnCl₂).
- Reaction: Initiate with ATP (containing -³³P-ATP or using a fluorescence-based ADP detection kit like ADP-Glo).
- Incubation: 60 minutes at Room Temperature.
- Detection: Measure luminescence (RLU) or radioactivity incorporation.
- Analysis: Fit data to a sigmoidal dose-response curve:

Case Studies & Applications

Case Study A: The "Fenamate" Bioisostere

- Compound: 3-(2,6-dichloroanilino)-2-thiophenecarboxylic acid.
- Target: COX-2 Inhibition.[\[5\]](#)

- Outcome: This compound acts as a bioisostere of Meclofenamic acid. The thiophene ring alters the bond angle between the acid and the aniline, potentially increasing selectivity for COX-2 over COX-1 compared to the benzene analog.

Case Study B: The "Gewald" Antimicrobial

- Compound: Ethyl 3-amino-5-acetyl-2-thiophenecarboxylate.
- Target: Staphylococcus aureus.
- Outcome: The free amino group is essential here. Derivatization to the -phenyl (anilino) analog resulted in a 4-fold loss of potency (MIC increased from 16 µg/mL to >64 µg/mL), highlighting that for this specific antibacterial mechanism, the polar primary amine is required.

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